

An In-depth Technical Guide to Boc-LSTR-AMC

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Compound of Interest

Compound Name: *Boc-Leu-Ser-Thr-Arg-AMC*

Cat. No.: *B15624219*

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the fluorogenic substrate Boc-L-Leucyl-L-Seryl-L-Threonyl-L-Arginine-4-Methylcoumaryl-7-Amide (Boc-LSTR-AMC). This document details its chemical and physical properties, experimental protocols for its use in enzymatic assays, and the underlying principles of its application.

Core Product Information

Boc-LSTR-AMC is a synthetic peptide substrate used in fluorescence-based enzyme assays. It is a valuable tool for studying the activity of proteases such as activated protein C (APC), proteasomes, and trypsin.[1] The principle of its use lies in the enzymatic cleavage of the amide bond between the arginine residue and the fluorescent 7-amino-4-methylcoumarin (AMC) group. Upon cleavage, the free AMC exhibits a significant increase in fluorescence, which can be monitored in real-time to determine enzyme activity. This property makes Boc-LSTR-AMC particularly useful for high-throughput screening of enzyme inhibitors and for kinetic studies.[2]

Physicochemical and Spectroscopic Data

A summary of the quantitative data for Boc-LSTR-AMC and its trifluoroacetate salt is presented below. This information is crucial for accurate preparation of stock solutions and for conducting

experiments.

Property	Value	Notes
Synonyms	Boc-Leu-Ser-Thr-Arg-AMC, Boc-LSTR-AMC	
CAS Number	73554-93-5	
Molecular Formula	C ₃₄ H ₅₂ N ₈ O ₁₀	
Molecular Weight	732.82 g/mol	
Molecular Formula (TFA salt)	C ₃₄ H ₅₂ N ₈ O ₁₀ ·C ₂ HF ₃ O ₂	[2]
Molecular Weight (TFA salt)	846.85 g/mol	[2]
Purity	High purity, with less than 2% contamination detectable by HPLC.[1]	
Excitation Wavelength	390 nm	As used in a proteasome activity assay.[3] The typical range for AMC is 340-380 nm.
Emission Wavelength	460 nm	As used in a proteasome activity assay.[3] The typical range for AMC is 440-460 nm.
Solubility	Described as a water-soluble peptide. Specific quantitative data is not readily available. For the similar substrate Boc-LRR-AMC, solubilities are: DMF: 14 mg/ml, DMSO: 12 mg/ml, Ethanol: 10 mg/ml, PBS (pH 7.2): 1 mg/ml.[4]	
Storage	Store at ≤ -10 °C.[2]	

Enzyme Kinetics

Boc-LSTR-AMC is a substrate for activated protein C. The kinetic parameters for this interaction have been reported as follows:

Enzyme	K _m	k _{cat}
Activated Protein C	3.3 x 10 ⁻⁴ M	8.4 s ⁻¹

Experimental Protocols

Detailed methodologies for the use of Boc-LSTR-AMC in enzyme activity assays are provided below. Please note that while a specific protocol for a proteasome assay is available, the protocol for other proteases is a general guide adapted from similar AMC-based substrates and should be optimized for your specific experimental conditions.

Proteasome Activity Assay

This protocol is based on a published method for measuring the trypsin-like activity of the 26S proteasome in tissue lysates.[3]

Materials:

- Boc-LSTR-AMC
- 26S proteasome buffer (50 mM Tris, 1 mM EDTA, 150 mM NaCl, 5 mM MgCl₂, pH 7.5, with freshly added 0.5 mM DTT)
- ATP solution
- Protein sample (e.g., tissue lysate)
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- Prepare the 26S proteasome buffer and equilibrate all reagents to the assay temperature (e.g., 37 °C).

- Prepare a stock solution of Boc-LSTR-AMC in a suitable solvent (e.g., DMSO).
- In a 96-well black microplate, prepare the reaction mixture with a total volume of 100 μ l. Each well should contain:
 - 20 μ g of protein supernatant (lysate)
 - 100 μ M ATP in 26S buffer
- Initiate the reaction by adding Boc-LSTR-AMC to a final concentration of 100 μ M.
- Immediately place the plate in a fluorescence plate reader and measure the increase in fluorescence at an excitation wavelength of 390 nm and an emission wavelength of 460 nm.
- Record fluorescence measurements at regular intervals (e.g., every 15 minutes) for a desired period (e.g., 2 hours).
- The rate of the reaction can be determined from the linear portion of the fluorescence versus time plot.

General Protease Assay (for Activated Protein C or Trypsin)

This is a general protocol that can be adapted for measuring the activity of activated protein C or trypsin. Optimization of buffer conditions, enzyme concentration, and substrate concentration is recommended.

Materials:

- Boc-LSTR-AMC
- Assay buffer (e.g., Tris-based buffer at optimal pH for the enzyme)
- Purified enzyme (Activated Protein C or Trypsin)
- 96-well black microplate
- Fluorescence plate reader

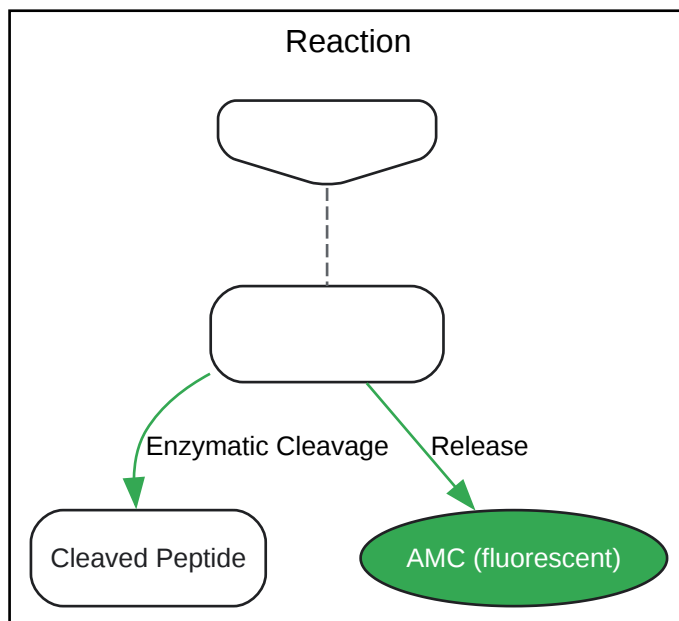
Procedure:

- Prepare a stock solution of Boc-LSTR-AMC in DMSO.
- Dilute the enzyme to the desired concentration in the assay buffer. Keep the enzyme on ice.
- In a 96-well black microplate, add the diluted enzyme solution to each well.
- To initiate the reaction, add the Boc-LSTR-AMC substrate solution to each well. The final substrate concentration should be optimized, ideally around the K_m value if known.
- Immediately place the plate in a fluorescence plate reader pre-set to the appropriate temperature (typically 37 °C).
- Measure the increase in fluorescence intensity over time at an excitation wavelength in the range of 340-390 nm and an emission wavelength in the range of 440-460 nm.
- Determine the initial reaction velocity (V_0) from the linear portion of the fluorescence versus time plot.

Visualizations

The following diagrams illustrate the key processes and workflows associated with the use of Boc-LSTR-AMC.

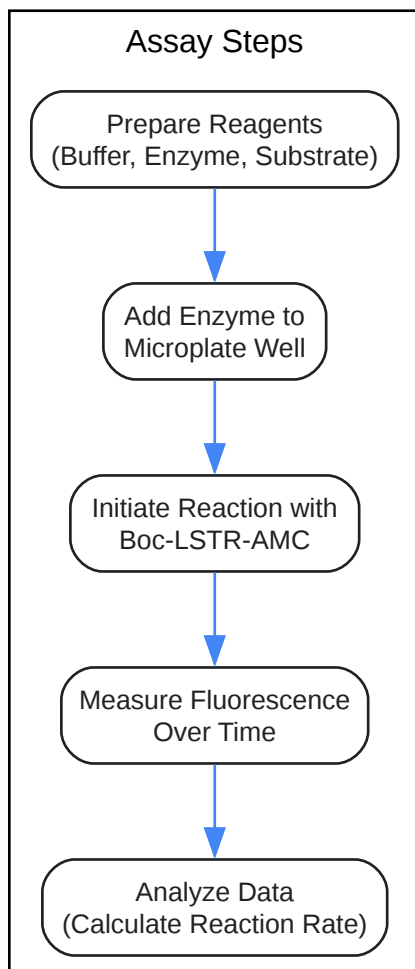
Enzymatic Cleavage of Boc-LSTR-AMC



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Caption: Enzymatic cleavage of Boc-LSTR-AMC by a protease, releasing a fluorescent AMC molecule.

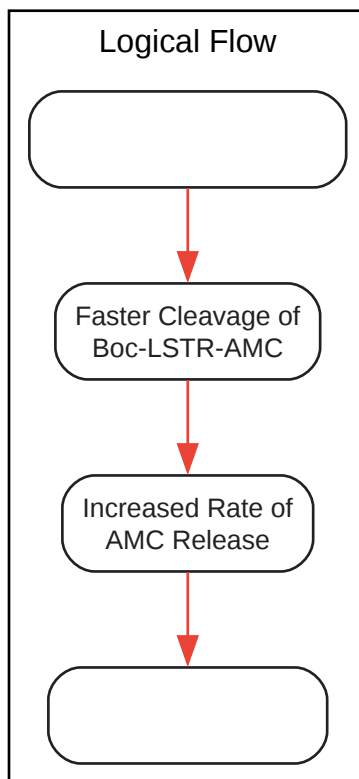
Experimental Workflow for Enzyme Assay



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Caption: A typical experimental workflow for an enzyme activity assay using Boc-LSTR-AMC.

Relationship between Enzyme Activity and Fluorescence



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Caption: The logical relationship illustrating how enzyme activity correlates with the measured fluorescence signal.

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References

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